

# purification methods for 2-(Vinylloxy)ethanol

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## Compound Focus: 2-(Vinylloxy)ethanol

CAS No.: 764-48-7

Cat. No.: S563808

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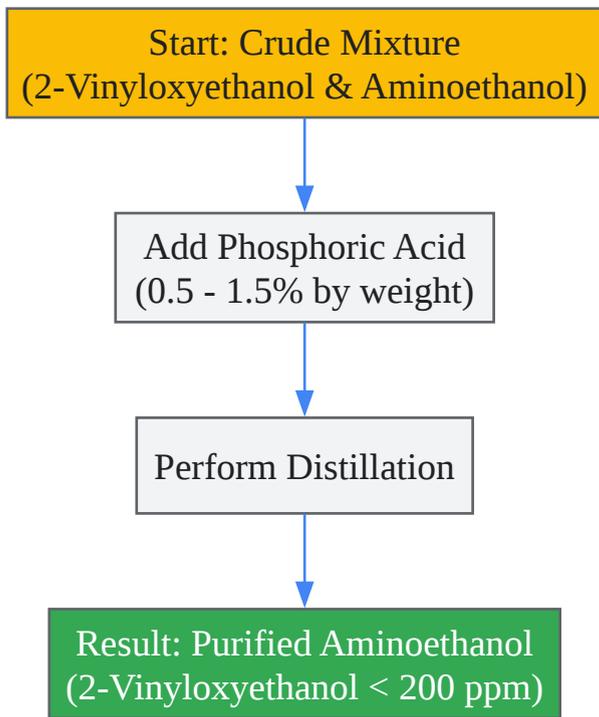
## Purification Method from Patent Literature

The most relevant technical information comes from a German patent, **DE3040732C2**, titled "Process for removing 2-vinylloxy-1-ethanol from N, N-dialkylaminoethanols" [1].

The patent's primary focus is purifying N, N-dialkylaminoethanols, but it achieves this by removing 2-vinylloxyethanol (2-Vinylloxy-1-ethanol) through a distillation process. The key operational parameters from the patent are summarized below [1].

Parameter	Detail
Core Method	Distillation
Key Reagent	Phosphoric acid (H <sub>3</sub> PO <sub>4</sub> )
Reagent Quantity	0.5 to 1.5% by weight
Process Description	Treating the crude amino alcohol with phosphoric acid, followed by distillation.
Outcome	Successfully removes 2-vinylloxyethanol, reducing its concentration from over 1000 ppm to less than 200 ppm in the aminoethanol.

The workflow of this purification process is outlined below.



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## Key Properties and Handling Information

Understanding the compound's properties is crucial for designing a safe and effective purification protocol. The following data is consolidated from chemical databases [2] [3].

Property	Value / Description
CAS Registry Number	764-48-7 [2]
Molecular Formula	C <sub>4</sub> H <sub>8</sub> O <sub>2</sub> [2] [3]
Molecular Weight	88.11 g/mol [3]
Boiling Point	143 °C (lit.) [3]
Density	0.982 g/mL at 25 °C [3]

Property	Value / Description
Flash Point	120 °F (approx. 49 °C) [3]
Hazard Statement	H226: Flammable liquid and vapor [3]

## Safety and Storage Recommendations

For a laboratory setting, please adhere to the following safety and storage guidelines compiled from vendor sources [3] [4] [5].

- **Storage Conditions:** The chemical should be **sealed in dry** and is recommended to be stored in a **freezer, under -20°C** to maintain stability [3]. Its shelf life is 12 months under proper storage conditions [5].
- **Handling Precautions:** The compound is **flammable** [3]. Keep it in an environment **free of water and moisture** and far from **fire or high temperatures** [4].
- **Stabilization:** Commercial samples are often **stabilized with KOH** to prevent polymerization or decomposition, which is a critical factor to consider during purification [3].

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## References

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